

Technical Support Center: DL-Gabaculine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *DL-Gabaculine hydrochloride*

Cat. No.: *B013576*

[Get Quote](#)

This technical support center provides essential information regarding the toxicity of **DL-Gabaculine hydrochloride** for researchers, scientists, and drug development professionals. Below you will find a summary of reported LD50 values, troubleshooting guides for common experimental issues, and frequently asked questions.

Acute Toxicity Data: LD50 Values

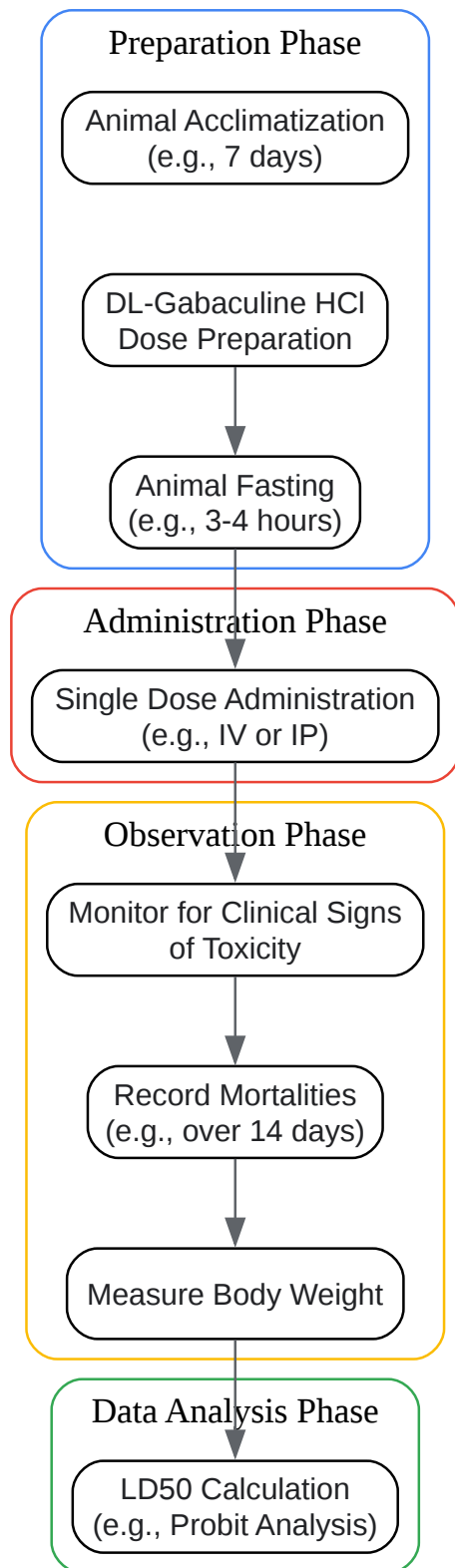
The following table summarizes the available median lethal dose (LD50) data for **DL-Gabaculine hydrochloride** in mice. Despite a thorough literature search, no specific LD50 values for rats were identified.

Species	Strain	Route of Administration	LD50 Value
Mouse	Not Specified	Intravenous (presumed)	86 mg/kg ^[1]
Mouse	Not Specified	Intraperitoneal	62 mg/kg

Experimental Protocols

While specific, detailed protocols for the LD50 determination of **DL-Gabaculine hydrochloride** are not readily available in the public domain, the general methodology for such acute toxicity

studies in rodents follows established guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). A generalized workflow is presented below.

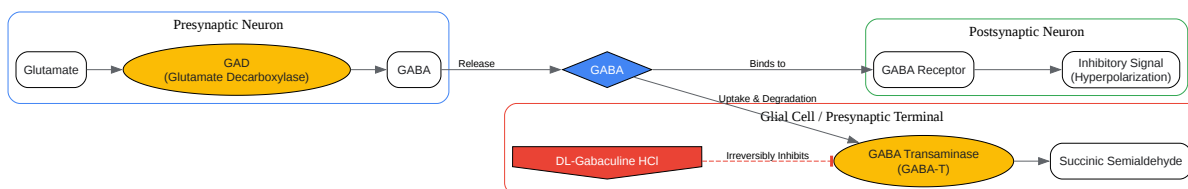


[Click to download full resolution via product page](#)

Generalized Experimental Workflow for LD50 Determination.

Signaling Pathway

DL-Gabaculine hydrochloride's primary mechanism of action is the irreversible inhibition of γ -aminobutyric acid (GABA) transaminase (GABA-T). This enzyme is critical for the degradation of the inhibitory neurotransmitter GABA. By inhibiting GABA-T, DL-Gabaculine leads to an accumulation of GABA in the brain, which potentiates GABAergic neurotransmission.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Gabaculine - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Technical Support Center: DL-Gabaculine Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b013576#ld50-of-dl-gabaculine-hydrochloride-in-mice-and-rats>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com